

Application Notes and Protocols for SBI-0087702

Treatment in Sensitive Cell Lines

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Compound of Interest

Compound Name: SBI-0087702

Cat. No.: B15543181

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Introduction

SBI-0087702 is a small molecule inhibitor that has demonstrated significant anti-cancer activity, particularly in melanoma cell lines. Its mechanism of action involves the modulation of the Protein Kinase C epsilon (PKCε) signaling pathway, leading to the cytoplasmic localization of the Activating Transcription Factor 2 (ATF2). This shift in ATF2 localization from the nucleus to the cytoplasm, and subsequently to the mitochondria, triggers apoptosis and inhibits cell growth. These application notes provide a comprehensive overview of cell lines sensitive to **SBI-0087702**, detailed experimental protocols to assess its efficacy, and a summary of its mechanism of action.

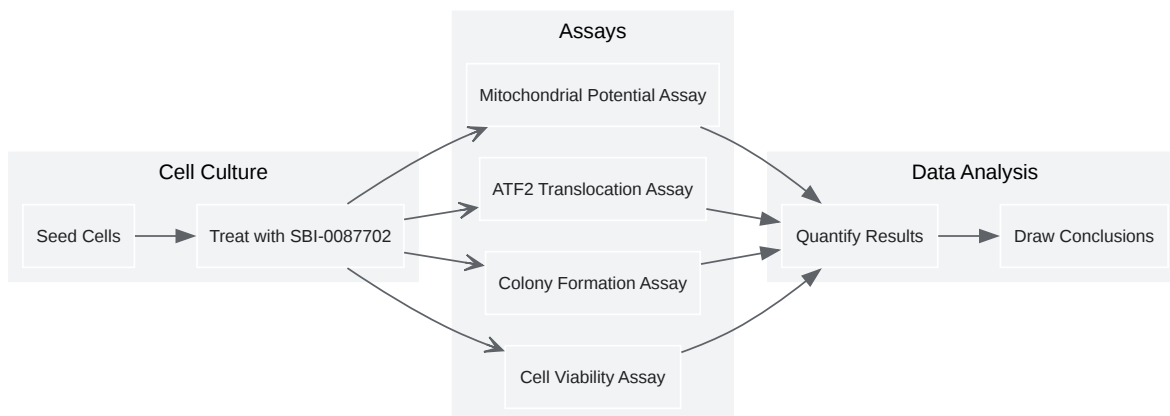
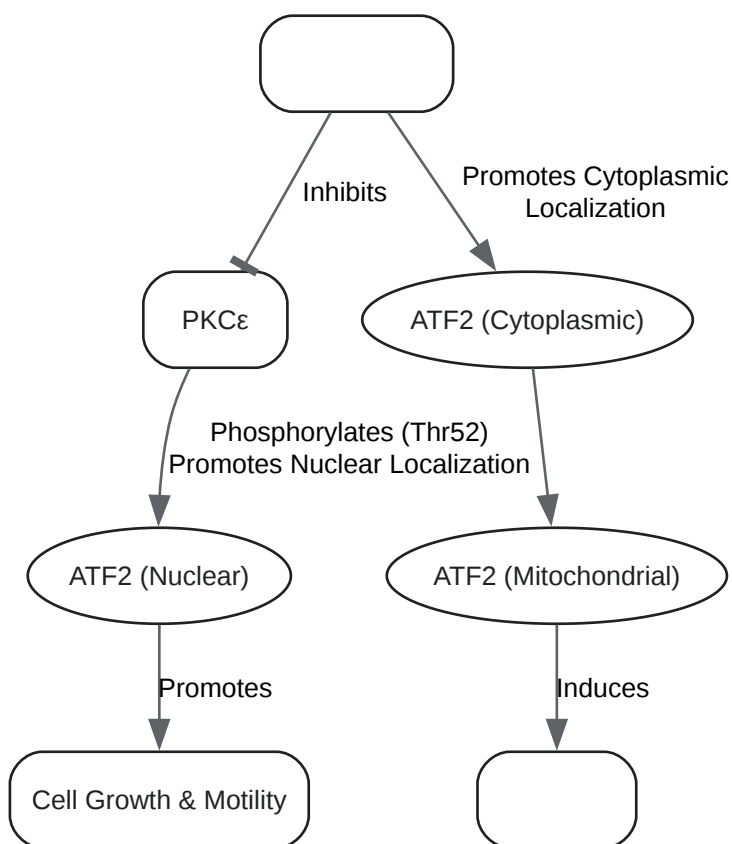
Data Presentation: Cell Line Sensitivity to SBI-0087702

While specific IC50 values for **SBI-0087702** are not broadly published, studies have demonstrated its potent effects at a concentration of 10 μM in several melanoma cell lines. The following table summarizes the observed sensitivity of various melanoma cell lines to **SBI-0087702** treatment.

| Cell Line | Cancer Type | Observed Effect at 10 μ M | Reference |
|-----------|-------------|---|---------------------|
| 501Mel | Melanoma | >90% inhibition of cell growth | [1] |
| UACC903 | Melanoma | Promotes cytoplasmic localization of ATF2 and mitochondrial leakage | [1] |
| WM793 | Melanoma | Induces mitochondrial membrane leakage | [1] |

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway affected by **SBI-0087702** and a general experimental workflow for assessing its cellular effects.



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References

- 1. Nuclei: Cytoplasm EKC Quantification Script (FIJI Macro) [protocols.io]
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